

Application Notes and Protocols: Direct Yellow 28 in Textile Dyeing Research

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Compound of Interest

Compound Name: *Direct yellow 28*

Cat. No.: *B12091073*

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Introduction

Direct Yellow 28 (C.I. 19555) is a water-soluble, anionic azo dye primarily utilized in the coloration of cellulosic fibers such as cotton, viscose, and paper.^{[1][2][3]} Its classification as a "direct" dye signifies its ability to be applied directly to substrates without the need for a mordant, simplifying the dyeing process.^{[2][4]} The dye presents as a yellow-brown powder and is characterized by the molecular formula $C_{28}H_{18}N_4Na_2O_6S_4$ and a molecular weight of approximately 680.71 g/mol .^{[1][2]} While valued for its ease of application and good lightfastness, research applications often extend beyond simple dyeing to include studies on textile wastewater treatment and environmental remediation, owing to the significant effluent discharge associated with direct dyeing processes.^{[5][6][7]} Additionally, as an azo dye, its toxicological profile is of interest due to the potential for degradation into carcinogenic aromatic amines.^{[8][9]}

These notes provide detailed protocols for the application of **Direct Yellow 28** in textile dyeing and in key research areas focused on its removal from aqueous solutions.

Application Note 1: Dyeing of Cellulosic Fibers (Cotton)

This section details the standard laboratory procedure for dyeing cotton fabric with **Direct Yellow 28**. The mechanism involves the adsorption of the anionic dye molecules onto the

surface of the cellulose fibers, followed by diffusion into the fiber structure where they are fixed through hydrogen bonding and van der Waals forces.[2][4]

Experimental Protocol: Exhaust Dyeing of Cotton

This protocol is adapted from standard procedures for direct dyes.

1. Materials and Reagents:

- **Direct Yellow 28** (C.I. 19555)
- Scoured and bleached plain weave cotton fabric
- Sodium chloride (NaCl) or Anhydrous Glauber's salt (Na₂SO₄)
- Soda ash (Na₂CO₃) (Optional, for pH adjustment)
- Deionized water
- Laboratory-scale dyeing machine or beaker dyeing system with temperature control
- Spectrophotometer for color measurement (optional)

2. Procedure:

- Prepare the Dyebath:
 - Calculate the required amount of **Direct Yellow 28** for the desired shade depth (e.g., 1% on weight of fiber, ofw).
 - Prepare a stock solution of the dye by dissolving the calculated amount in a small volume of hot deionized water.
 - Set the dyebath with the required volume of water to achieve a specific material-to-liquor ratio (e.g., 1:20).
 - Add the dye stock solution to the dyebath and mix thoroughly.
- Dyeing Process:

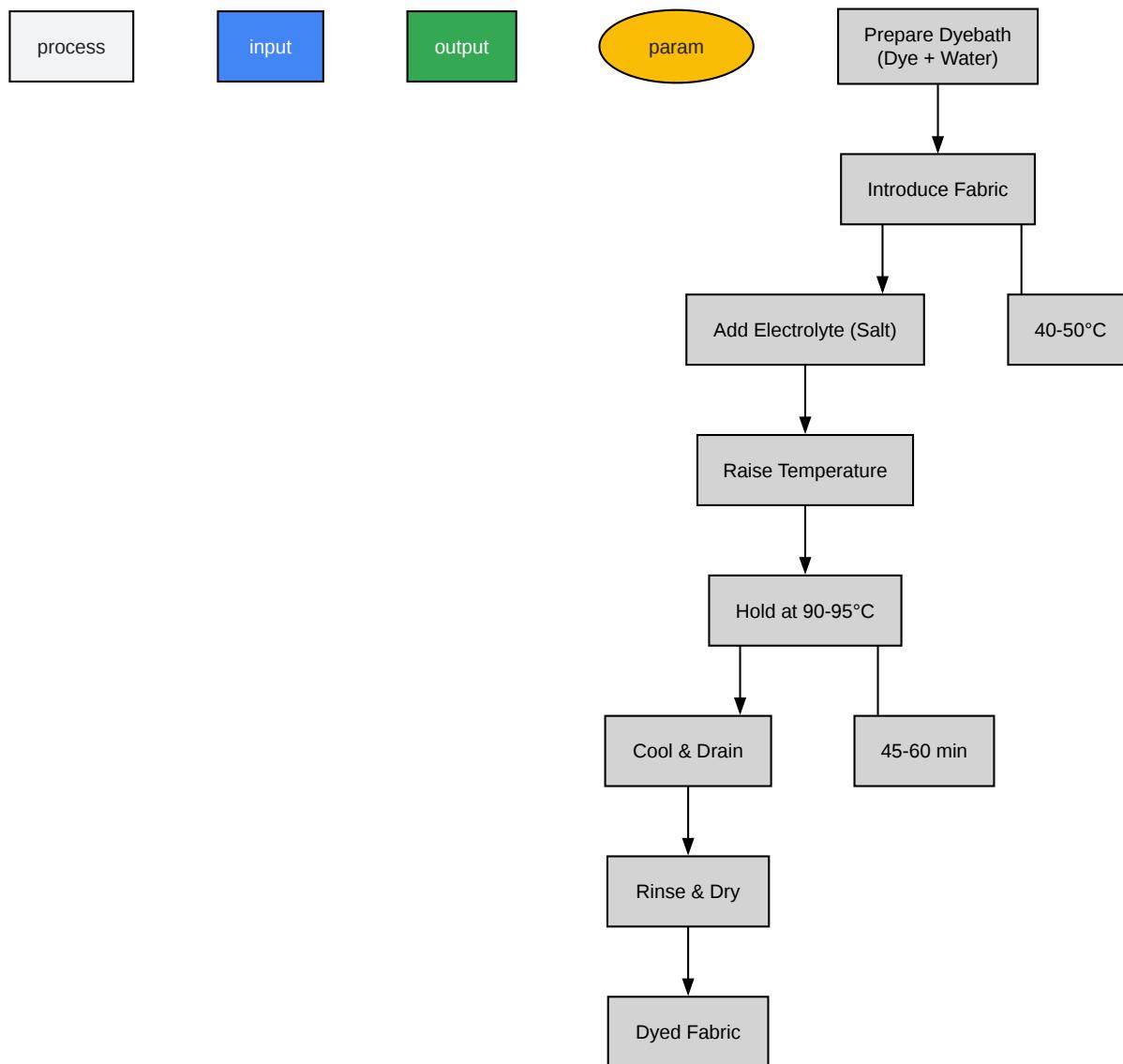
- Set the initial dyebath temperature to 40-50°C.[4][10]
 - Introduce the pre-wetted cotton fabric into the dyebath.
 - Run the material for 10-15 minutes to ensure even dye uptake.[10]
 - Gradually add the required amount of electrolyte (e.g., 10-20 g/L NaCl) in portions over 15-20 minutes. The salt helps to promote dye exhaustion from the bath onto the fiber.
 - Raise the temperature to 90-95°C over a period of 30-45 minutes.[4]
 - Continue dyeing at this temperature for 45-60 minutes, ensuring continuous agitation.[4]
- Rinsing and Drying:
 - Cool the dyebath down to 70°C before draining.[4]
 - Rinse the dyed fabric thoroughly, first with hot water and then with cold water, until the rinse water is clear.
 - Squeeze the excess water from the fabric and air-dry at room temperature.

Data Presentation: Colorfastness Properties

The following table summarizes the typical colorfastness ratings of **Direct Yellow 28** on cotton fabric, evaluated on a scale of 1 (poor) to 5 (excellent).

Fastness Property	Test Method (Typical)	Rating
Light Fastness	ISO 105-B02 / AATCC 16	4 - 6[1][3]
Washing Fastness	ISO 105-C06 / AATCC 61	3 - 4[11]
Water Fastness	ISO 105-E01 / AATCC 107	3 - 4[1]
Perspiration (Acid)	ISO 105-E04 / AATCC 15	4 - 5[1]
Perspiration (Alkali)	ISO 105-E04 / AATCC 15	4[1]
Rubbing (Dry)	ISO 105-X12 / AATCC 8	4 - 5[1]
Rubbing (Wet)	ISO 105-X12 / AATCC 8	3[1]

Visualization: Textile Dyeing Workflow



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*Workflow for exhaust dyeing of cotton with **Direct Yellow 28**.*

Application Note 2: Research in Textile Wastewater Treatment

A significant challenge with direct dyes is their incomplete exhaustion onto the fiber, leading to colored wastewater that requires treatment.[\[6\]](#)[\[7\]](#) Research in this area often focuses on adsorption and advanced oxidation processes like photocatalysis to remove **Direct Yellow 28** from effluents.

Experimental Protocol 2a: Batch Adsorption Study

This protocol outlines a typical batch experiment to evaluate the efficacy of an adsorbent for removing **Direct Yellow 28** from an aqueous solution.

1. Materials and Reagents:

- **Direct Yellow 28** stock solution (e.g., 100 mg/L)
- Adsorbent material (e.g., activated carbon, graphene, bio-adsorbent)[\[12\]](#)[\[13\]](#)
- pH adjustment solutions (0.1 M HCl and 0.1 M NaOH)
- Conical flasks or beakers
- Shaking water bath or orbital shaker
- Centrifuge
- UV-Vis Spectrophotometer

2. Procedure:

- Prepare Dye Solutions: Prepare a series of working solutions with different initial concentrations (e.g., 10, 20, 30, 50 mg/L) by diluting the stock solution.[\[12\]](#)
- Adsorption Experiment:
 - Take a fixed volume of dye solution (e.g., 10-50 mL) in a series of flasks.[\[12\]](#)

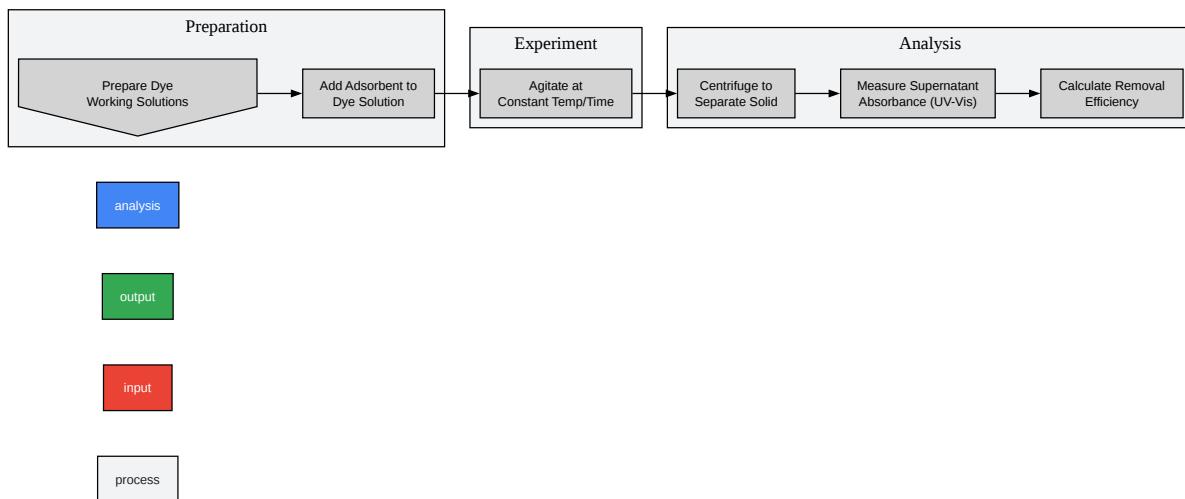
- Adjust the pH of the solutions to the desired value.
 - Add a precise amount of adsorbent (e.g., 0.01-0.1 g) to each flask.[12][13]
 - Place the flasks in a shaker and agitate at a constant speed (e.g., 150 rpm) and temperature for a predetermined time (e.g., 30 minutes).[12]
- Analysis:
 - After agitation, separate the adsorbent from the solution by centrifugation (e.g., 5000 rpm for 3-5 minutes).[12]
 - Measure the absorbance of the supernatant at the maximum wavelength (λ_{max}) of **Direct Yellow 28** (approx. 438 nm).[12][14]
 - Calculate the remaining dye concentration using a pre-established calibration curve.
 - Determine the removal efficiency and adsorption capacity.

Data Presentation: Adsorption Parameters

The table below presents example parameters from research on the removal of yellow dyes using different adsorbents.

Adsorbent	Optimal Dye Conc.	Optimal Adsorbent Dose	Contact Time	Reference
Activated Carbon	10 mg/L	0.004 g / 10 mL	10 min	[12]
Graphene Nanoplatelets	30 mg/L	0.05 g / 10 mL	15 min	[12]
Silybum Marianum Stem	15 mg/L	0.01 g / 10 mL	-	[13]

Visualization: Adsorption Experiment Workflow

[Click to download full resolution via product page](#)*Workflow for a batch adsorption experiment.*

Experimental Protocol 2b: Photocatalytic Degradation

This protocol describes a method to study the degradation of **Direct Yellow 28** using a semiconductor photocatalyst like TiO_2 under UV irradiation.

1. Materials and Reagents:

- **Direct Yellow 28** solution (e.g., 50 mg/L)
- Photocatalyst (e.g., TiO_2 P25 or P160)[14][15]

- Glass photoreactor
- UV light source (e.g., Osram ultra-vitalux® lamp, 300 W)[14]
- Magnetic stirrer
- Syringe filters
- UV-Vis Spectrophotometer

2. Procedure:

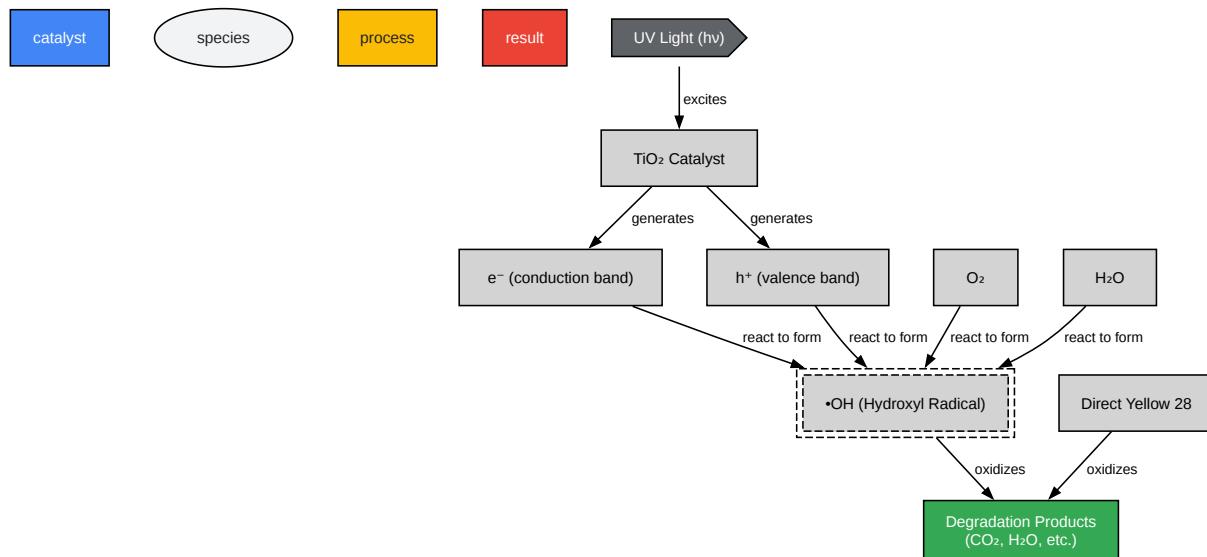
- Catalyst Suspension:
 - Prepare the reaction suspension by adding a specific concentration of the photocatalyst (e.g., 2.0 g/L) to a known volume of the dye solution in the photoreactor.[14]
- Adsorption Equilibrium:
 - Stir the suspension in the dark for a period (e.g., 30-60 minutes) to allow the dye to adsorb onto the catalyst surface and reach equilibrium.
- Photocatalysis:
 - Position the reactor at a fixed distance from the UV lamp.[14]
 - Turn on the UV lamp to initiate the photocatalytic reaction.
 - Maintain continuous stirring throughout the experiment.
- Sampling and Analysis:
 - Withdraw aliquots of the suspension at regular time intervals (e.g., 0, 15, 30, 60, 90, 120 min).
 - Immediately filter the sample using a syringe filter to remove the catalyst particles.
 - Measure the absorbance of the filtrate at the λ_{max} of the dye to determine the change in concentration over time.[14]

Data Presentation: Photocatalysis Parameters

The table below shows example optimal conditions and kinetic parameters for the photocatalytic degradation of a similar dye, C.I. Basic Yellow 28.

Parameter	Value	Reference
Catalyst	P160 TiO ₂	[14][16]
Optimal Catalyst Conc.	2.0 g/L	[14][16]
Optimal pH	Weakly acidic	[14][16]
Kinetic Model	Langmuir-Hinshelwood	[14][16]
Rate Constant (k _C)	0.272 mg L ⁻¹ min ⁻¹	[14][16]
Adsorption Constant (K)	6.126 L mg ⁻¹	[14][16]

Visualization: Photocatalytic Degradation Logic



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Simplified mechanism of photocatalytic dye degradation.

Toxicological Profile and Safety Considerations

Professionals handling **Direct Yellow 28** should be aware of the potential health and environmental risks associated with azo dyes.

- **Human Health:** Azo dyes can undergo reductive cleavage to form aromatic amines, some of which are known or suspected carcinogens.^{[8][9]} Workers in textile manufacturing may be at higher risk for conditions like bladder cancer due to prolonged exposure.^[8] Direct skin contact can also lead to allergic contact dermatitis in sensitized individuals.^{[9][17]}
- **Environmental Impact:** The discharge of dye-containing effluents into water bodies is a major environmental concern.^{[5][18]} The complex aromatic structure of these dyes makes them

resistant to biodegradation, and their presence in water reduces light penetration, affecting aquatic ecosystems.[5][18]

Laboratory Safety Precautions:

- Handle **Direct Yellow 28** powder in a well-ventilated area or fume hood to avoid inhalation.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid direct skin contact with the dye powder and solutions.
- Dispose of all dye-containing waste according to institutional and local environmental regulations. Do not discharge directly into the sanitary sewer.

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